

The Enigmatic Alkaloid: Unraveling the Discovery and Isolation of Regelidine from Tripterygium regelii

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Compound of Interest		
Compound Name:	Regelidine	
Cat. No.:	B10819541	Get Quote

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Introduction

Regelidine, a structurally complex alkaloid with the chemical formula C35H37NO8, has been identified as a natural product originating from the stems of Tripterygium regelii, a plant species native to Northeast Asia.[1] This technical guide provides a comprehensive overview of the available scientific knowledge surrounding the discovery and isolation of **Regelidine**, with a focus on presenting structured data and detailed experimental methodologies. While the full scope of **Regelidine**'s biological activities and the precise historical details of its discovery remain areas of ongoing investigation, this document collates the current understanding to serve as a valuable resource for the scientific community.

Physicochemical Properties of Regelidine

A clear understanding of a compound's physical and chemical characteristics is fundamental for its isolation, characterization, and subsequent development. The table below summarizes the key physicochemical properties of **Regelidine**.



Property	Value	Source
Molecular Formula	C35H37NO8	MedChemExpress
Molecular Weight	599.67 g/mol	MedChemExpress
CAS Number	114542-54-0	MedChemExpress
Appearance	Solid	MedChemExpress
Color	Off-white to light yellow	MedChemExpress
Storage Conditions	4°C, protect from light	MedChemExpress
Solubility	Soluble in DMSO (at 2 mg/mL with ultrasonic warming to 60°C)	MedChemExpress

General Isolation and Extraction Methodology from Tripterygium regelii

While a specific, detailed protocol for the isolation of **Regelidine** with quantitative yield and purity data is not extensively documented in publicly accessible scientific literature, a general methodology for the extraction and fractionation of chemical constituents from Tripterygium regelii provides a foundational approach. This procedure, typically aimed at isolating various classes of compounds, including alkaloids and triterpenoids, serves as a blueprint for obtaining **Regelidine**.

Experimental Protocol: General Extraction and Fractionation

- 1. Plant Material Collection and Preparation:
- · Collect fresh stems of Tripterygium regelii.
- Thoroughly wash the plant material to remove any contaminants.
- Air-dry the stems in a well-ventilated area until they are brittle.



- Grind the dried stems into a coarse powder to increase the surface area for extraction.
- 2. Solvent Extraction:
- Immerse the powdered plant material in methanol (MeOH). A common ratio is 1:10 (w/v) of plant material to solvent.
- Perform the extraction at room temperature with continuous stirring for a period of 24-48 hours.
- Repeat the extraction process three times with fresh methanol to ensure exhaustive extraction of the phytochemicals.
- Combine the methanolic extracts and concentrate them under reduced pressure using a rotary evaporator to obtain a crude extract.
- 3. Liquid-Liquid Partitioning:
- Suspend the crude methanolic extract in distilled water.
- Perform sequential liquid-liquid partitioning with solvents of increasing polarity to separate compounds based on their solubility. A typical sequence is:
 - n-hexane (to remove nonpolar compounds like fats and waxes)
 - Dichloromethane (CH2Cl2) or Chloroform (CHCl3) (to extract compounds of intermediate polarity, including many alkaloids)
 - Ethyl acetate (EtOAc) (to isolate moderately polar compounds)
 - n-butanol (n-BuOH) (to extract polar compounds)
- Collect each solvent fraction and concentrate them to dryness. Regelidine, as an alkaloid, is
 expected to be enriched in the dichloromethane or chloroform fraction.
- 4. Chromatographic Purification:
- Subject the enriched alkaloid fraction to column chromatography for further separation.

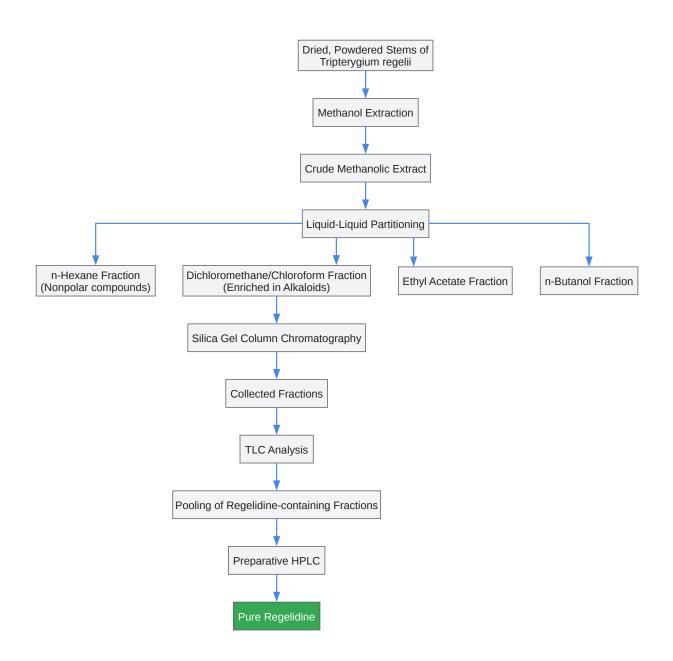


- Stationary Phase: Silica gel is a common choice.
- Mobile Phase: A gradient elution system of increasing polarity, such as a mixture of chloroform and methanol (e.g., 100:0 to 90:10), is typically employed.
- Collect the fractions and monitor them using Thin Layer Chromatography (TLC) to identify those containing the target compound.
- Pool the fractions containing **Regelidine** and concentrate them.
- Perform further purification using preparative High-Performance Liquid Chromatography (HPLC) to achieve high purity.

Visualization of the General Isolation Workflow

The following diagram illustrates the logical flow of the general experimental procedure for isolating compounds from Tripterygium regelii.





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Caption: General workflow for the isolation of **Regelidine**.



Biological Activity and Signaling Pathways: An Area for Future Research

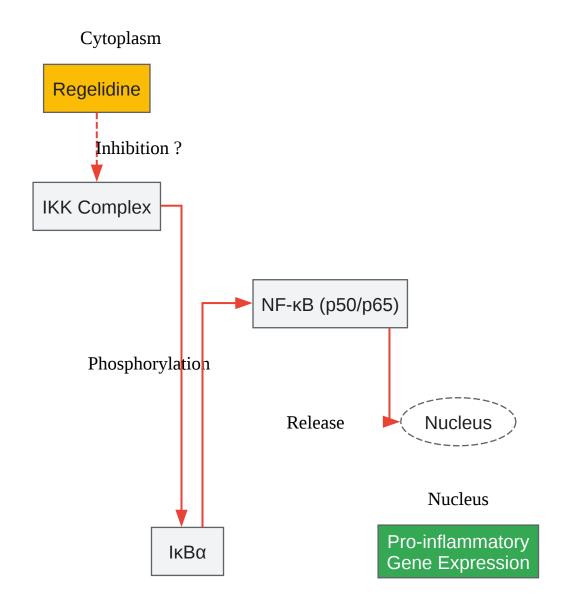
Currently, there is a notable absence of specific studies in the public domain detailing the biological activities and the signaling pathways modulated by **Regelidine**. While other compounds from the Tripterygium genus have been investigated for their anti-inflammatory, immunosuppressive, and anti-cancer properties, the specific pharmacological profile of **Regelidine** remains to be elucidated.

The complex structure of **Regelidine** suggests potential for significant biological activity. Future research should focus on in-vitro and in-vivo studies to determine its cytotoxic, anti-inflammatory, and other pharmacological effects. Elucidating the mechanism of action will require a range of molecular biology techniques, including gene expression analysis, western blotting, and kinase assays, to identify the specific signaling pathways and molecular targets of **Regelidine**.

A Potential Signaling Pathway to Investigate

Based on the activities of other natural products with complex structures, a hypothetical signaling pathway that could be investigated for **Regelidine**'s potential mechanism of action is the NF-kB (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway, which is a key regulator of inflammation and immune responses.





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Caption: Hypothetical NF-kB signaling pathway for investigation.

Conclusion

Regelidine stands as a promising yet understudied natural product from Tripterygium regelii. This guide has synthesized the available information on its discovery and isolation, providing a framework for researchers interested in this intriguing alkaloid. The lack of detailed, publicly available data on its specific isolation protocol, quantitative yields, and biological activities highlights a significant gap in the scientific literature. Future research efforts are crucial to



unlock the full potential of **Regelidine**, from establishing a reproducible and scalable isolation method to thoroughly characterizing its pharmacological profile and mechanism of action. Such endeavors will be instrumental in determining its potential as a lead compound for drug development.

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References

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